

# Benzyl isocyanate molecular weight and formula

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## Compound of Interest

Compound Name: *Benzyl isocyanate*

Cat. No.: *B3422438*

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An In-depth Technical Guide on **Benzyl Isocyanate**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is critical. This document provides a concise technical summary of the molecular weight and chemical formula for **benzyl isocyanate**.

## Core Molecular Data

**Benzyl isocyanate** is an organic compound utilized in various synthetic applications within the pharmaceutical and chemical industries.<sup>[1][2]</sup> Its key identifiers are its molecular formula and molecular weight, which are fundamental for stoichiometric calculations, analytical characterization, and chemical database management.

The empirical and molecular formula of **benzyl isocyanate** has been determined to be C<sub>8</sub>H<sub>7</sub>NO.<sup>[2][3][4][5][6]</sup> This formula indicates that each molecule is composed of eight carbon atoms, seven hydrogen atoms, one nitrogen atom, and one oxygen atom.

Based on this formula, the molecular weight of **benzyl isocyanate** is approximately 133.15 g/mol.<sup>[2][3][4][5]</sup> A more precise value is 133.1473 g/mol.<sup>[6]</sup>

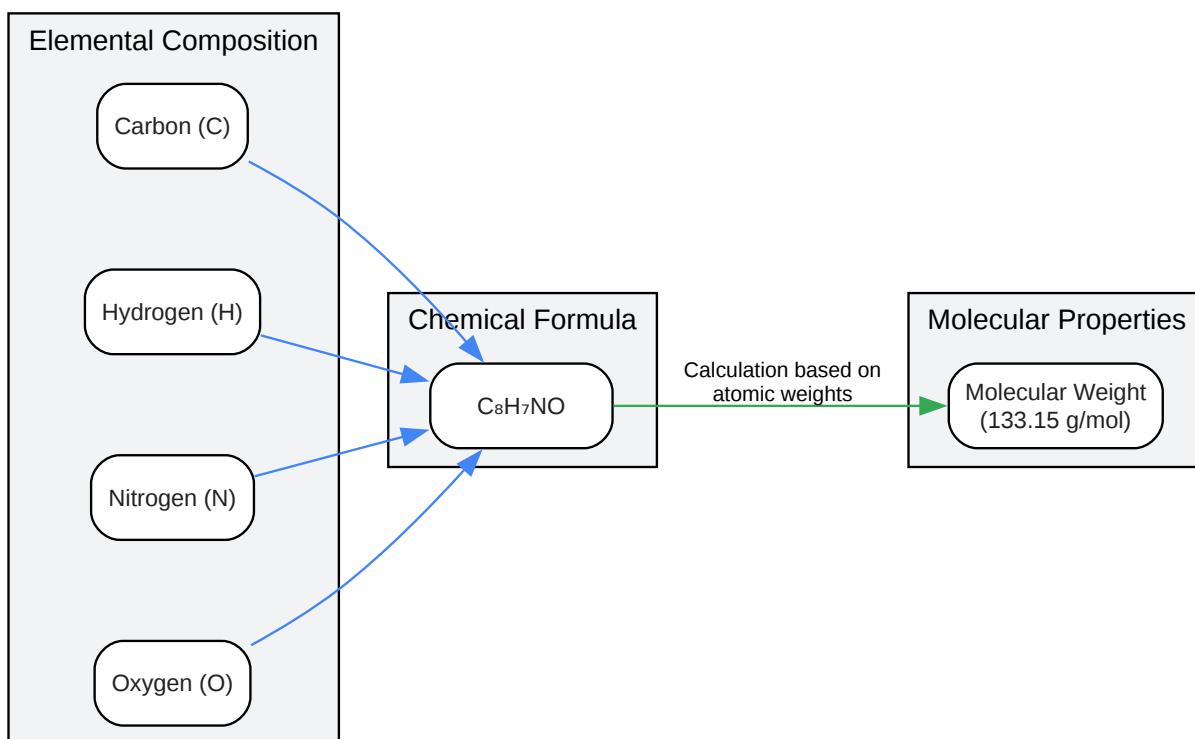
## Data Summary Table

For ease of reference and comparison, the core quantitative data for **benzyl isocyanate** is summarized in the table below.

Property	Value	Citations
Molecular Formula	<chem>C8H7NO</chem>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	133.15 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
	133.1473 g/mol	<a href="#">[6]</a>
IUPAC Name	isocyanatomethylbenzene	<a href="#">[4]</a>
CAS Registry Number	3173-56-6	<a href="#">[4]</a> <a href="#">[6]</a>

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the elemental composition to the final molecular properties of the compound.



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*Relationship between elemental composition and molecular weight.*

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## References

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- 5. Benzyl isocyanate, 99+% 5 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.co.uk]
- 6. Benzyl isocyanate [webbook.nist.gov]
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